

A Comparative Analysis of Lithium Chloride and Lithium Bromide as Desiccants

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Lithium;chloride;tetrahydrate*

CAS No.: *56088-71-2*

Cat. No.: *B14640022*

[Get Quote](#)

In the realm of humidity control, liquid desiccants play a pivotal role across a spectrum of industries, from pharmaceutical manufacturing to HVAC systems.[1] Among the most effective hygroscopic materials are the lithium halides, with lithium chloride (LiCl) and lithium bromide (LiBr) being preeminent choices.[1] This guide provides an in-depth comparative analysis of LiCl and LiBr, offering experimental insights and data to inform researchers, scientists, and drug development professionals in their selection of the optimal desiccant for their specific applications.

Fundamental Desiccant Properties: A Head-to-Head Comparison

Both LiCl and LiBr are highly hygroscopic salts, capable of absorbing significant amounts of water vapor even at low relative humidity levels.[1] Their effectiveness stems from the strong affinity of the lithium cation for water molecules.[2][3] However, nuanced differences in their physicochemical properties dictate their suitability for various applications.

1.1. Hygroscopicity and Water Absorption Capacity

The primary function of a desiccant is to attract and hold water molecules.[1] While both salts excel in this regard, lithium bromide generally exhibits a higher moisture absorption capacity than lithium chloride under similar conditions.[1] This is a critical consideration in applications demanding high-volume dehumidification. However, at standard room temperature, LiCl solutions can maintain relative humidity levels as low as 11.30%.[1][4]

1.2. Vapor Pressure

A key determinant of a desiccant's performance is the vapor pressure of its aqueous solution. A lower vapor pressure indicates a stronger affinity for water and, consequently, a more effective dehumidifying action.[5] At the same temperature and concentration, LiCl solutions exhibit a lower vapor pressure than LiBr solutions, suggesting a superior dehumidification capability under these conditions.[5][6] This property is particularly advantageous in applications requiring the achievement of very low dew points.

1.3. Regeneration Temperature

An essential aspect of a liquid desiccant system is the ability to regenerate the desiccant solution by driving off the absorbed moisture, typically through heating.[1][7] The energy required for this process is a significant operational cost. LiBr holds an advantage here, with LiBr-based systems generally consuming 5-8% less energy in regeneration cycles due to their lower regeneration temperatures, which are approximately 10°C lower than those for LiCl systems.[1] Some studies suggest that LiCl can be regenerated at temperatures as low as 40-50°C, which can be beneficial for systems utilizing solar energy or waste heat.[7]

1.4. Crystallization Risk

A practical challenge in using salt-based desiccants is the risk of crystallization at high concentrations or low temperatures, which can lead to blockages in the system.[8] The concentration of both LiCl and LiBr solutions significantly impacts their performance, with higher concentrations offering better moisture absorption but also increasing the risk of crystallization.[1] Careful control of temperature and concentration parameters is crucial to prevent this issue.[8]

Quantitative Performance Comparison

To provide a clearer picture of the performance differences, the following table summarizes key experimental data for LiCl and LiBr.

Property	Lithium Chloride (LiCl)	Lithium Bromide (LiBr)	Source(s)
Equilibrium Relative Humidity (at 25°C, 45.8% solution)	11.30%	Generally higher absorption capacity	[1][4]
Dehumidification Performance (at same mass flow rate)	Superior	Lower	[5]
Regeneration Performance (at same mass flow rate)	Marginally lower or similar	Slightly better	[5]
Typical Regeneration Temperature	Higher	120-150°C (though some studies show lower)	[8]
Solubility in Water (at 20°C)	83.05 g/100 mL	Highly soluble	[3][4]

Note: The performance of desiccants can be influenced by various factors including the specific design of the dehumidification system.

Experimental Protocols for Desiccant Performance Evaluation

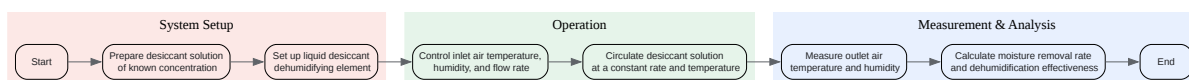
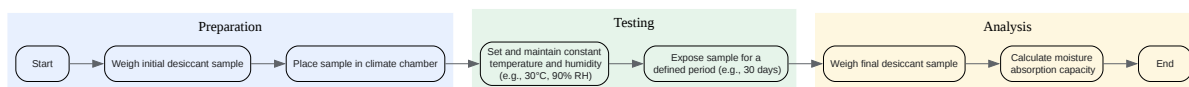
To ensure the trustworthiness and reproducibility of desiccant performance data, standardized experimental protocols are essential.

3.1. Climate Chamber Test

A common method for evaluating desiccant absorption performance is the climate chamber test.[9] This allows for the control of environmental variables such as temperature and relative

humidity.

Experimental Workflow: Climate Chamber Test



[Click to download full resolution via product page](#)

Caption: Workflow for dynamic testing of a liquid desiccant's dehumidification performance.

Causality: This dynamic testing method mimics real-world applications, providing data on moisture removal capacity and efficiency under operational conditions. [10][11][12]

Stability and Corrosion Considerations

A significant drawback of both LiCl and LiBr is their corrosive nature, particularly towards metals commonly used in HVAC and industrial equipment. [1][13] When dissolved in the absorbed moisture, these salt solutions can become aggressive, necessitating the use of corrosion-resistant materials or the addition of corrosion inhibitors. [1][13][14][15]

- Lithium Bromide: Concentrated LiBr solutions are known to cause serious corrosion problems in structural materials like copper and steels in absorption refrigeration systems. [15][16] The corrosion rate can be influenced by factors such as concentration, temperature, and the presence of oxygen. [13]* Lithium Chloride: LiCl also presents significant corrosion challenges, often requiring specialized and costly corrosion-resistant equipment. [1] The choice of materials and the implementation of corrosion mitigation strategies are therefore

critical for the long-term stability and reliability of any desiccant system employing these salts.

Conclusion and Application-Specific Recommendations

The selection between lithium chloride and lithium bromide as a desiccant is not a one-size-fits-all decision. It requires a careful evaluation of the specific application's requirements and constraints.

- For applications demanding the lowest possible relative humidity and where energy for regeneration is readily available, Lithium Chloride (LiCl) is often the superior choice due to its lower vapor pressure. [5]* For applications where energy efficiency is a primary concern and slightly higher humidity levels are acceptable, Lithium Bromide (LiBr) is a more favorable option due to its lower regeneration temperature. [1] Both desiccants necessitate careful system design to mitigate corrosion and prevent crystallization. Ultimately, the optimal choice will depend on a holistic analysis of performance requirements, operational costs, and material compatibility.

References

- Patsnap Eureka. (2025). Lithium Chloride vs Bromide: Desiccant Properties Analysis.
- Patsnap Eureka. (2025). Comparing Lithium Bromide and Calcium Chloride in Desiccants.
- Kim, N. H. (2018). Comparison of the Dehumidification Performance Between LiCl and LiBr in a Liquid Desiccant Dehumidifying Element Having Criss-Cross Sinusoidal Channels (Celdek). Semantic Scholar.
- U.S. Department of Energy. (Date not available). CORROSION RATE OF COPPER IN AQUEOUS LITHIUM BROMIDE CONCENTRATED SOLUTIONS AT ROOM TEMPERATURE BY IMMERSION TESTS. OSTI.GOV. [\[Link\]](#)
- AIP Publishing. (Date not available). Successive Dehumidification/Regeneration Cycles by LiCl Desiccant for Air-conditioning System. [\[Link\]](#)
- ResearchGate. (2025). Mass transfer performance comparison of two commonly used liquid desiccants: LiBr and LiCl aqueous solutions. [\[Link\]](#)

- ResearchGate. (2025). Vapor pressures of lithium bromide or lithium chloride and ethanol solutions. [\[Link\]](#)
- NACE International. (2003). Effect of Aqueous Lithium Bromide Solutions on the Corrosion Resistance and Galvanic Behavior of Copper-Nickel Alloys. [\[Link\]](#)
- The Journal of Corrosion Science and Engineering. (Date not available). The effect of lithium bromide on corrosion of metals. [\[Link\]](#)
- Absortech. (Date not available). A guide to test the performance of different desiccants. [\[Link\]](#)
- National Institutes of Health. (Date not available). Vapor–Liquid Equilibrium Study of LiBr + H₂O and LiBr + CaCl₂ + H₂O Systems. [\[Link\]](#)
- ResearchGate. (Date not available). Vapor pressure above concentrated aqueous solution of lithium bromide at subzero temperatures. [\[Link\]](#)
- MDPI. (2022). Comparative Analysis on Dehumidification Performance of KCOOH–LiCl Hybrid Liquid Desiccant Air-Conditioning System: An Energy-Saving Approach. [\[Link\]](#)
- U.S. Department of Energy. (Date not available). CORROSION RATE OF COPPER IN AQUEOUS LITHIUM BROMIDE CONCENTRATED SOLUTIONS AT ROOM TEMPERATURE BY IMMERSION TESTS. OSTI.GOV. [\[Link\]](#)
- Wikipedia. (Date not available). Lithium chloride. [\[Link\]](#)
- Patsnap Eureka. (2025). Benchmarking Results: Lithium Bromide Corrosion Resistance.
- MDPI. (Date not available). Corrosion Behavior of Steels in LiBr–H₂O–CaCl₂–LiNO₃ Systems. [\[Link\]](#)
- ResearchGate. (2022). Experimental Analysis and Performance Evaluation of Solid Desiccant Dehumidifier Using Silica Gel. [\[Link\]](#)
- University of Khartoum. (Date not available). Experimental Investigation of the performance of a Desiccant Wheel. [\[Link\]](#)

- MDPI. (Date not available). Experimental Research on Regeneration Characteristic of ED Regeneration for Lithium Bromide Desiccant Solution with High Concentration: Operating Condition and Electrode Solution. [\[Link\]](#)
- Chemistry Stack Exchange. (2015). Why is lithium bromide used in absorption refrigerators?. [\[Link\]](#)
- RAME Publishers. (2022). Experimental Analysis and Performance Evaluation of Solid Desiccant Dehumidifier Using Silica Gel. [\[Link\]](#)
- MDPI. (Date not available). Experimental Performance of a Membrane Desorber with a H₂O/LiCl Mixture for Absorption Chiller Applications. [\[Link\]](#)
- ScienceDirect. (Date not available). Liquid desiccant lithium chloride regeneration by membrane distillation for air conditioning. [\[Link\]](#)
- ResearchGate. (2025). Performance of Li salts (LiBr + LiI + LiNO₃ + LiCl) for an absorption cycle of an experimental absorption heat transformer for water purification. [\[Link\]](#)
- MDPI. (Date not available). Thermodynamic Evaluation of LiCl-H₂O and LiBr-H₂O Absorption Refrigeration Systems Based on a Novel Model and Algorithm. [\[Link\]](#)
- ResearchGate. (2019). Thermodynamic Evaluation of LiCl-H₂O and LiBr-H₂O Absorption Refrigeration Systems Based on a Novel Model. [\[Link\]](#)
- ResearchGate. (Date not available). Experimental study of Adsorption Performance on Single layer Desiccant Materials. [\[Link\]](#)
- ResearchGate. (Date not available). Solubility of LiBr p LiCl in water versus temperature (LiBr: salt 2:1 by mass ratio). [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Lithium Chloride vs Bromide: Desiccant Properties Analysis \[eureka.patsnap.com\]](#)
- [2. chemistry.stackexchange.com \[chemistry.stackexchange.com\]](#)
- [3. Lithium bromide: properties and safety_Chemicalbook \[chemicalbook.com\]](#)
- [4. Lithium chloride - Wikipedia \[en.wikipedia.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. pubs.aip.org \[pubs.aip.org\]](#)
- [8. Comparing Lithium Bromide and Calcium Chloride in Desiccants \[eureka.patsnap.com\]](#)
- [9. absortech.com \[absortech.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. uofkej.uofk.edu \[uofkej.uofk.edu\]](#)
- [12. rame.org.in \[rame.org.in\]](#)
- [13. Benchmarking Results: Lithium Bromide Corrosion Resistance \[eureka.patsnap.com\]](#)
- [14. content.ampp.org \[content.ampp.org\]](#)
- [15. mdpi.com \[mdpi.com\]](#)
- [16. osti.gov \[osti.gov\]](#)
- To cite this document: BenchChem. [A Comparative Analysis of Lithium Chloride and Lithium Bromide as Desiccants]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14640022/docs#a-comparative-analysis-of-lithium-chloride-and-lithium-bromide-as-desiccants\]](https://www.benchchem.com/product/b14640022/docs#a-comparative-analysis-of-lithium-chloride-and-lithium-bromide-as-desiccants)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)